

tBuBrettPhos Pd G3 storage and shelf life

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: tBuBrettPhos Pd G3

CAS No.: 1536473-72-9

Cat. No.: S820276

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Storage Conditions & Handling

The table below summarizes the key storage parameters for **tBuBrettPhos Pd G3** based on manufacturer specifications.

Parameter	Specification	Source
Temperature	2-8°C (under inert gas) [1]; 4°C (protect from light, under nitrogen) [2]	
Atmosphere	Under inert gas (nitrogen or Argon) [1]; Stored under nitrogen [2]	
Protection	Protect from light [2]	
Physical Form	Solid [1] [2]	
Melting Point	119-131°C [1] [2]	
Stability	Air-, moisture-, and thermally-stable [1]	

Troubleshooting Guide & FAQs

Here are some common questions and troubleshooting tips related to the storage and use of this precatalyst.

Q1: What is the shelf life of tBuBrettPhos Pd G3? The search results do not provide an explicit shelf life or expiration date. For specific information, you should always **check the Certificate of Analysis (CoA)** provided with your product batch. As a general practice, it is recommended to use the material within a reasonable period under the proper storage conditions outlined above.

Q2: Why is storage under an inert atmosphere like nitrogen so critical? Although **tBuBrettPhos Pd G3** is described as air- and moisture-stable [1], storing it under an inert gas is a preventative best practice. It minimizes long-term exposure to oxygen and moisture, which can slowly deactivate the palladium center over time, leading to reduced catalytic activity.

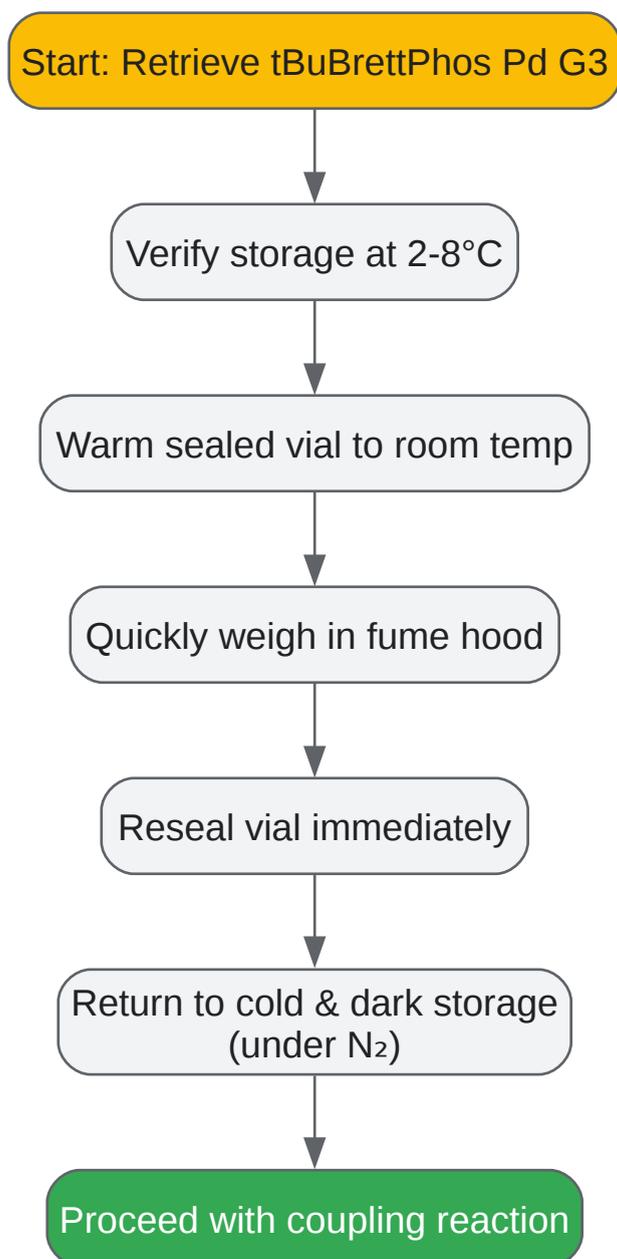
Q3: The catalyst in my vial has changed color. Does this mean it has degraded? Not necessarily. The physical form of **tBuBrettPhos Pd G3** is noted as a **brown-green solid** [1]. Some color variation can be normal. A more reliable indicator of performance is to run a small-scale test reaction with a known successful substrate to gauge catalytic activity.

Q4: How should I handle the precatalyst to minimize exposure?

- **Weigh Quickly:** When removing material from storage, allow the vial to reach room temperature before opening to prevent condensation of moisture inside the container. Weigh out the required amount promptly and then immediately return the vial to the recommended storage conditions.
- **Use in a Glovebox:** For the most sensitive applications, handling the precatalyst in an inert atmosphere glovebox is ideal.

Experimental Workflow for Proper Handling

The diagram below outlines a recommended workflow for storing and using **tBuBrettPhos Pd G3** to ensure optimal performance in your reactions.



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Key Takeaways for Researchers

To summarize, for maintaining the efficacy of **tBuBrettPhos Pd G3**:

- **Store Correctly:** Keep at **2-8°C** in the **dark**, under an **inert atmosphere** (N₂/Ar).
- **Handle with Care:** Minimize exposure to air and moisture during weighing.
- **Test if Unsure:** If you suspect degradation, validate performance with a control reaction.

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References

1. - t Palladacycle Gen. 3 | 1536473-72-9 BuBrettPhos [chemicalbook.com]

2. | 1536473-72-9 tBuBrettPhos Pd G 3 [sigmaaldrich.cn]

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